

# (3-Amino-2-methylphenyl)methanol molecular weight and formula

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## Compound of Interest

Compound Name: (3-Amino-2-methylphenyl)methanol

Cat. No.: B104730

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## Technical Guide: (3-Amino-2-methylphenyl)methanol

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for the chemical compound **(3-Amino-2-methylphenyl)methanol**. The information is intended to support research and development activities.

## Chemical Identity and Properties

**(3-Amino-2-methylphenyl)methanol**, also known as 3-Amino-2-methylbenzyl alcohol, is a substituted aromatic alcohol. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Citation(s)
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	[1][2][3]
Molecular Weight	137.18 g/mol	[1][3][4]
IUPAC Name	(3-amino-2-methylphenyl)methanol	[1]
CAS Number	83647-42-1	[1][3]
Synonyms	3-Amino-2-methylbenzyl alcohol	[1][3]
InChI Key	UVYZMJMDIMWDNJ-UHFFFAOYSA-N	[1][2]
Canonical SMILES	<chem>CC1=C(C=CC=C1N)CO</chem>	[1][2]
Monoisotopic Mass	137.084063974 Da	[1]

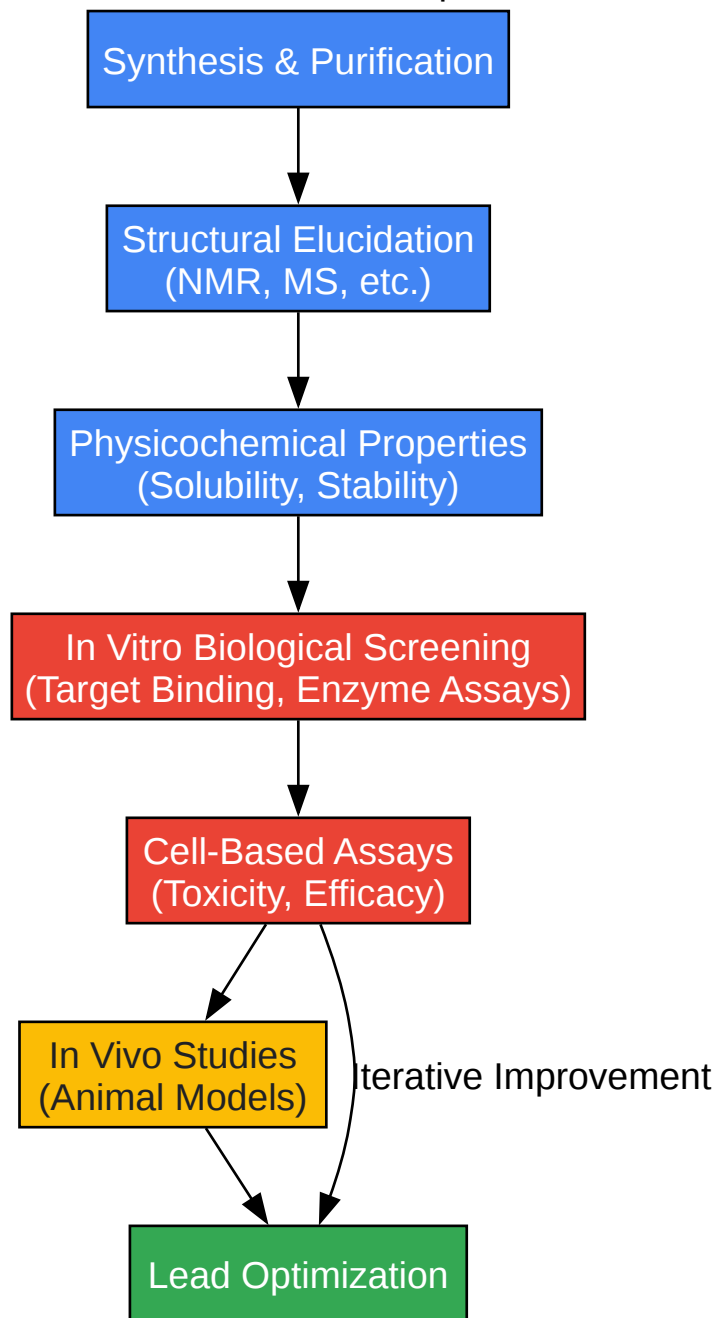
## Experimental Protocols and Biological Activity

Detailed experimental protocols, such as synthesis methods or its use in biological assays, are not extensively available in the provided search results. One source mentions its use as a starting material in a chemical synthesis, but a detailed protocol for its own preparation or biological application is not described.[5] Similarly, there is no information available regarding its involvement in specific signaling pathways.

## Logical Workflow for Compound Characterization

While specific experimental data for **(3-Amino-2-methylphenyl)methanol** is not available, a general workflow for the characterization of a novel chemical compound in a drug discovery context is presented below. This diagram illustrates the logical progression from initial synthesis to biological evaluation.

## General Workflow for Novel Compound Characterization

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Caption: Logical workflow for the characterization and development of a novel chemical compound.

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## References

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